

Application Note: Development and Standardization of Inonotusol F Reference Material

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Compound of Interest

Compound Name: *Inonotusol F*

Cat. No.: *B15595309*

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Audience: Researchers, scientists, and drug development professionals.

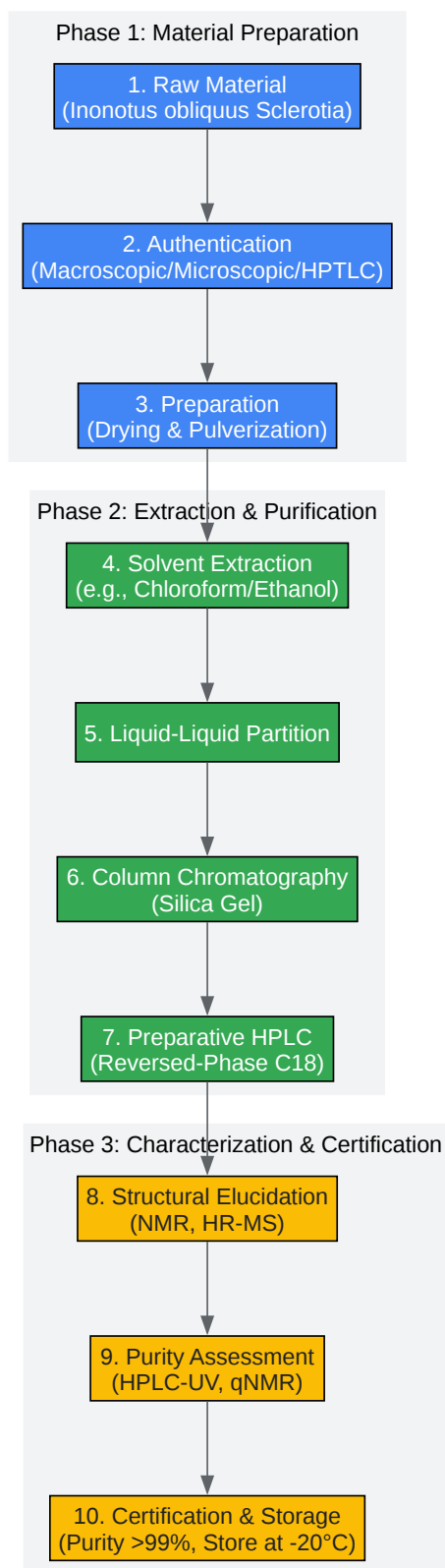
Introduction

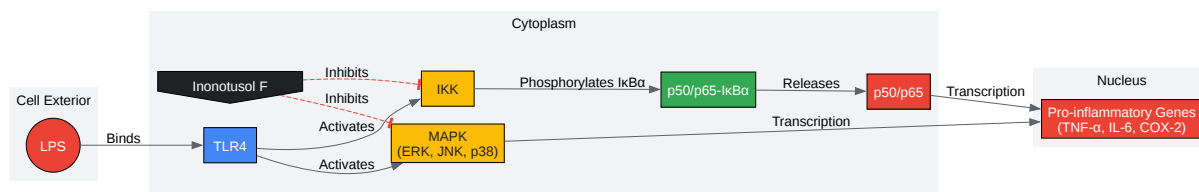
Inonotus obliquus, commonly known as Chaga, is a medicinal mushroom that has been used in traditional medicine for centuries to treat a variety of ailments.[1] Modern scientific investigation has identified a wealth of bioactive compounds within this fungus, including polysaccharides, polyphenols, and lanostane-type triterpenoids.[2][3] Among these, **Inonotusol F**, a specific triterpenoid, has garnered interest for its potential pharmacological activities. Triterpenoids from *I. obliquus* are known to possess anti-inflammatory, antioxidant, and anti-tumor properties.[2][4][5]

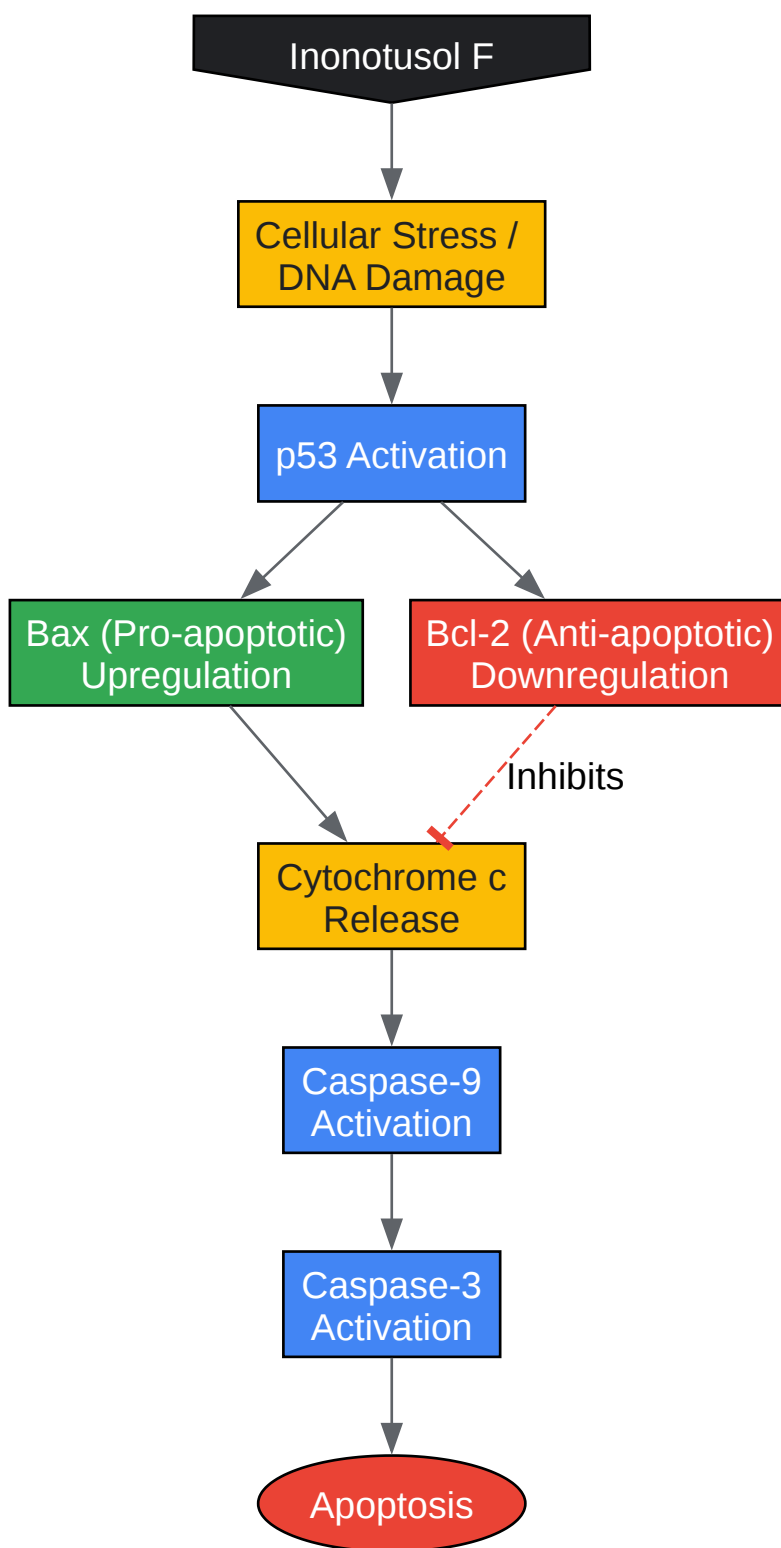
The advancement of research and development of drugs based on natural products depends critically on the availability of high-purity, well-characterized reference materials.[6][7] A standardized reference material for **Inonotusol F** is essential for accurate bioactivity screening, analytical method validation, quality control of herbal preparations, and pharmacokinetic studies.[8][9] This document provides a comprehensive protocol for the isolation, purification, and characterization of **Inonotusol F** to establish a certified reference material.

Part 1: Protocols for Isolation and Characterization Experimental Workflow

The overall process for developing the **Inonotusol F** reference standard involves sourcing and authentication of the raw fungal material, followed by a multi-step extraction and purification process, and concluding with rigorous analytical characterization to confirm identity and purity.







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